Ethyl 4-Cyanocinnamate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Ethyl 4-Cyanocinnamate*
CAS No.:	*62174-99-6*
Cat. No.:	*B1336854*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-cyanocinnamate is a versatile organic compound that has garnered significant attention in the scientific community. Its unique molecular architecture, featuring a cyno group, an ethyl ester, and an α,β-unsaturated system, makes it a valuable building block in organic synthesis. This technical guide provides an in-depth exploration of **ethyl 4-cyanocinnamate**, with a particular focus on its role as a Michael acceptor, its synthesis, reactivity, and applications in drug development and material science.

Physicochemical and Spectroscopic Data

Ethyl 4-cyanocinnamate is a slightly pale yellow solid at room temperature.[1] A summary of its key physical and spectroscopic properties is provided in the tables below.

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Property	Value	Reference
Molecular Formula	C12H11NO2	[1][2]
Molecular Weight	201.22 g/mol	[3]
CAS Number	62174-99-6	[1][3]
Melting Point	70 °C	[1]
Physical State	Solid	[1]
Purity (GC)	Min. 98.0%	[1]

Spectroscopic Data	Characteristic Peaks	Reference
Infrared (IR)	~2240 cm^{-1} (C≡N stretch), ~1720 cm^{-1} (C=O stretch, ester)	[3]
^{1}H NMR	δ ~7.5–8.3 ppm (aromatic protons)	[3]
^{13}C NMR	C-3 (140.2–147.0 ppm), C-4 (131.3–131.7 ppm), C-5 (138.7–140.0 ppm)	[3]
UV Absorption (max)	320 nm (for pyrazole derivatives)	[3]

Synthesis of **Ethyl 4-Cyanocinnamate**

Several synthetic routes are available for the preparation of **ethyl 4-cyanocinnamate**, with the Knoevenagel condensation and the Horner-Wadsworth-Emmons reaction being the most common.

Knoevenagel Condensation

The Knoevenagel condensation is a widely used method for forming carbon-carbon bonds.[4] In the synthesis of **ethyl 4-cyanocinnamate**, this reaction involves the condensation of 4-

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cyanobenzaldehyde with ethyl cyanoacetate in the presence of a basic catalyst.[3][5]

Experimental Protocol: Knoevenagel Condensation using CaO (Solid-State)

This solvent-free method offers an environmentally benign and efficient route to ethyl α-cyanocinnamates.[6]

- Reactant Mixture: A mixture of 4-cyanobenzaldehyde (1 mmol), ethyl cyanoacetate (1 mmol), and calcium oxide (CaO) (3 mmol) is prepared.[6]
- Grinding: The mixture is ground at room temperature using a glass mortar and pestle.[6]
- Monitoring: The progress of the reaction is monitored by Thin Layer Chromatography (TLC).[6]
- Work-up: Upon completion, the crude reaction mixture is neutralized with 5% HCl.[6]
- Purification: The resulting precipitate is collected by suction filtration and washed with carbon tetrachloride and water. The final product is recrystallized from an ethanol/water mixture and dried at room temperature.[6]

Yields for this type of reaction have been reported to be in the range of 70-90%.[3]

Horner-Wadsworth-Emmons (HWE) Reaction

The Horner-Wadsworth-Emmons (HWE) reaction is another powerful tool for the synthesis of alkenes, typically yielding the (E)-isomer with high stereoselectivity.[7][8][9] This reaction involves the use of a phosphonate-stabilized carbanion which reacts with an aldehyde or ketone.[7]

Experimental Protocol: Horner-Wadsworth-Emmons Reaction under Microwave Irradiation

This method provides a simple and green synthesis of ethyl cinnamates.[10]

- Reactant Mixture: In a 10 mL microwave vessel, dissolve triethyl phosphonoacetate (1.0 equiv.), 4-cyanobenzaldehyde (0.7 equiv.), and potassium carbonate (1.0 equiv.) in ethanol (3 mL).[10]

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- Microwave Irradiation: Heat the reaction mixture under microwave irradiation at 140 °C for 20 minutes.[10]
- Solvent Removal: After cooling the vessel to room temperature, remove the solvent under vacuum.[10]
- Purification: The crude product can be purified by column chromatography using a mixture of ethyl acetate/hexane (4:6) as the eluent or by crystallization from ethyl acetate.[10]

Yields for HWE reactions can range from 73% to 96%.[10]

Ethyl 4-Cyanocinnamate as a Michael Acceptor

The core of **ethyl 4-cyanocinnamate**'s reactivity lies in its function as a Michael acceptor.[3] The presence of two electron-withdrawing groups, the cyano group and the ethyl ester, significantly enhances the electrophilic character of the β-carbon of the α,β-unsaturated system.[3] This makes it highly susceptible to nucleophilic attack in Michael addition reactions.[3]

The Michael Addition Reaction

The Michael addition is a conjugate addition reaction where a nucleophile adds to an α,β-unsaturated carbonyl compound.[11] In the case of **ethyl 4-cyanocinnamate**, various nucleophiles such as amines, thiols, and carbanions can attack the β-carbon, leading to the formation of a new carbon-carbon or carbon-heteroatom bond.[3][12]



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Caption: General mechanism of the Michael addition reaction.

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Reactivity and Applications in Synthesis

The reactivity of **ethyl 4-cyanocinnamate** as a Michael acceptor makes it a valuable intermediate in organic synthesis for constructing complex molecules.[3] It can participate in a variety of reactions, including:

- Formation of Carbon-Carbon Bonds: Reaction with carbanions derived from active methylene compounds like malonates.[13]
- Formation of Heterocyclic Compounds: Reactions with binucleophiles can lead to the formation of various heterocyclic systems. For example, pyrazoles with strong UV absorption have been synthesized from this compound.[3]
- Tandem Reactions: The Michael adduct can undergo subsequent intramolecular reactions, such as cyclizations, to build complex ring systems. A classic example is the Robinson annulation, which involves a Michael addition followed by an aldol condensation.[11]

Applications in Drug Development and Material Science

The unique chemical properties of **ethyl 4-cyanocinnamate** and its derivatives have led to their exploration in various fields, particularly in drug development and material science.

Drug Development

Cinnamic acid derivatives are known to possess a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3][14] The cyano-substituted cinnamates, in particular, have shown promise in several therapeutic areas.

- Mitochondrial Pyruvate Carrier (MPC) Inhibitors: A series of cyano-cinnamate derivatives have been designed and synthesized as inhibitors of the mitochondrial pyruvate carrier (MPC).[15] Inhibition of MPC has been shown to promote the development of hair follicle stem cells, suggesting potential applications in treating hair loss.[15] One such derivative, compound 4i, demonstrated superior activity in promoting cellular lactate production compared to the known MPC inhibitor UK-5099.[15]

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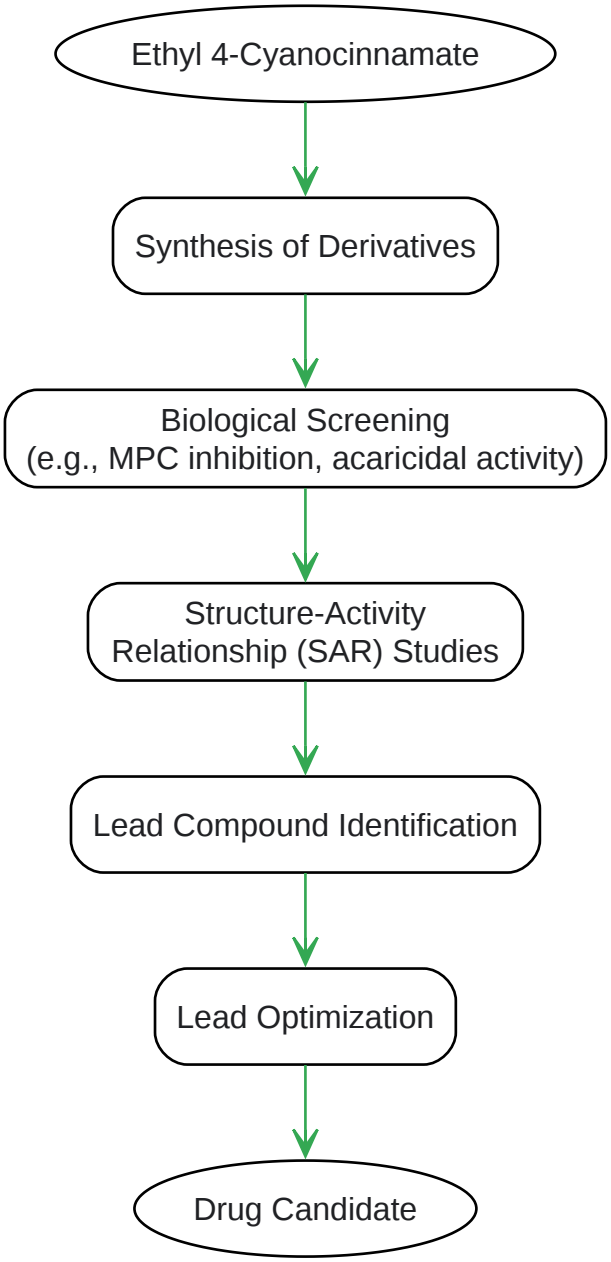
- Acaricides: Ethyl cinnamate derivatives have been investigated as potent acaricides against Psoroptes cuniculi, a mange mite.[16] Structure-activity relationship (SAR) studies have revealed that the presence of nitro groups on the benzene ring can significantly enhance acaricidal activity.[16]

- Antifungal Agents: Derivatives of cinnamic acid have shown potential as antifungal agents, possibly by inhibiting the enzyme 14α-demethylase.[17]



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Caption: A typical workflow for drug development using **ethyl 4-cyanocinnamate**.

Material Science

The presence of a polymerizable double bond and functional groups in **ethyl 4-cyanocinnamate** makes it an interesting monomer for polymer chemistry. Derivatives of this compound can serve as monomers in radical polymerization processes, leading to the formation of functional polymers with specific properties, such as enhanced thermal stability and unique optical characteristics.[3]

Conclusion

Ethyl 4-cyanocinnamate is a highly versatile and reactive molecule with significant potential in both academic research and industrial applications. Its role as a potent Michael acceptor provides a gateway to a vast array of complex organic molecules and functional materials. The continued exploration of its reactivity and the biological activities of its derivatives is likely to uncover new and exciting applications in drug discovery, materials science, and beyond. This guide serves as a foundational resource for researchers looking to harness the synthetic potential of this remarkable compound.

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